

# A Technical Guide to 5-Bromo-2-hydroxybenzophenone: Structure, Properties, and Applications

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## Compound of Interest

Compound Name: 5-Bromo-2-hydroxybenzophenone

Cat. No.: B1330228

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This technical guide provides a detailed overview of **5-Bromo-2-hydroxybenzophenone**, a versatile chemical compound with significant applications in industrial and research settings. Tailored for researchers, scientists, and professionals in drug development, this document outlines its core physicochemical properties and illustrates a conceptual workflow for its characterization and application.

## Molecular Structure and Identity

**5-Bromo-2-hydroxybenzophenone** is an aromatic ketone and a brominated derivative of 2-hydroxybenzophenone. Its structure consists of a benzoyl group and a brominated phenol ring, which are key to its chemical properties and functionality.

- IUPAC Name: (5-bromo-2-hydroxyphenyl)(phenyl)methanone[1]
- Synonyms: 2-Benzoyl-4-bromophenol[1][2][3]
- Appearance: It is typically found as a light yellow to orange crystalline solid or powder.[1][2]

The unique arrangement of a hydroxyl group ortho to the carbonyl bridge contributes to its strong intramolecular hydrogen bonding, which is a factor in its notable photostability. This characteristic makes it a valuable compound in applications requiring UV absorption.[2]

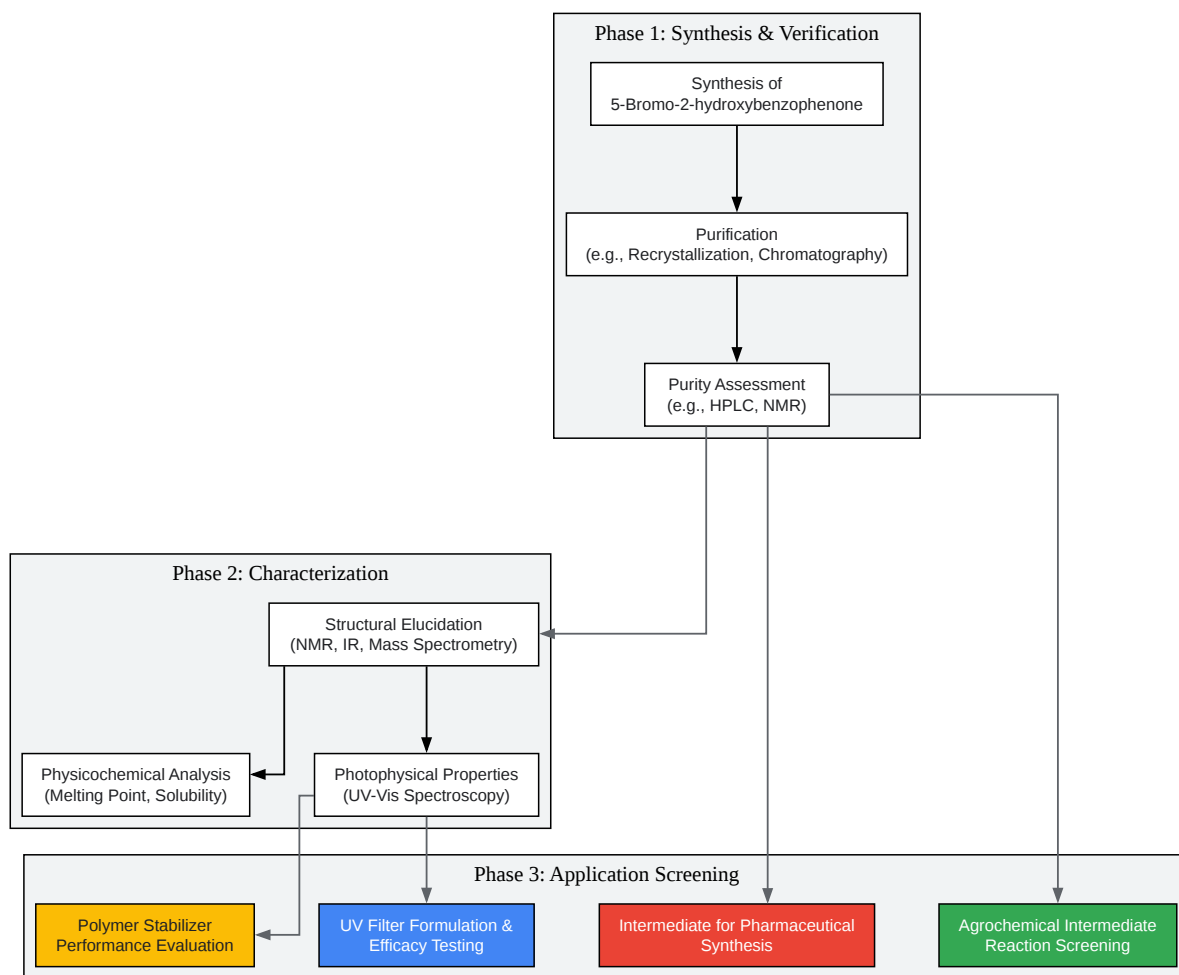
## Physicochemical Data

The quantitative properties of **5-Bromo-2-hydroxybenzophenone** are summarized in the table below. These data are essential for its handling, formulation, and application in various experimental and industrial protocols.

Property	Value	References
Molecular Formula	C <sub>13</sub> H <sub>9</sub> BrO <sub>2</sub>	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	277.11 g/mol	<a href="#">[1]</a> <a href="#">[5]</a>
277.12 g/mol	<a href="#">[2]</a> <a href="#">[4]</a>	
CAS Number	55082-33-2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Melting Point	105 - 116 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Purity	≥ 98% (HPLC)	<a href="#">[2]</a>

## Conceptual Workflow for Compound Utilization

The following diagram illustrates a logical workflow for the characterization and potential application screening of **5-Bromo-2-hydroxybenzophenone**. This process is fundamental in both academic research and industrial product development, ensuring the compound's suitability and efficacy for its intended use.



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## References

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